

N-Phenylsuccinimide: A Technical Guide to Safe Handling and Laboratory Procedures

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Compound of Interest

Compound Name: *N-Phenylsuccinimide*

Cat. No.: *B1329287*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides comprehensive safety protocols, handling procedures, and experimental methodologies for **N-Phenylsuccinimide**. The information is intended to ensure the safe use of this compound in research and development settings.

Chemical and Physical Properties

N-Phenylsuccinimide is a white to gray crystalline powder. A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	83-25-0	[1]
Molecular Formula	C ₁₀ H ₉ NO ₂	[2]
Molecular Weight	175.18 g/mol	[3]
Melting Point	155 °C	[4]
Boiling Point	~400 °C at 760 mmHg	[4]
Density	1.356 g/cm ³ at 20 °C	[4]
Solubility	>26.3 µg/mL in water at pH 7.4	[3]
Appearance	White to Gray Crystal or Powder	

Toxicological Data and Hazard Summary

While specific quantitative toxicity data such as an LD50 value for **N-Phenylsuccinimide** is not readily available in published literature, the compound is classified under the Globally Harmonized System (GHS) with several hazard statements. Researchers should handle this chemical with appropriate caution, recognizing it as harmful if swallowed, inhaled, or in contact with skin.[3] It is also known to cause skin and serious eye irritation.[1]

GHS Hazard Statements[3]

Code	Hazard Statement
H302	Harmful if swallowed
H312	Harmful in contact with skin
H315	Causes skin irritation
H319	Causes serious eye irritation
H332	Harmful if inhaled
H335	May cause respiratory irritation
H400	Very toxic to aquatic life
H410	Very toxic to aquatic life with long lasting effects

Safety and Handling Precautions

Proper handling of **N-Phenylsuccinimide** is crucial to minimize exposure and ensure a safe laboratory environment. The following procedures should be strictly adhered to.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment should be worn at all times when handling **N-Phenylsuccinimide**.

PPE Category	Specification
Eye Protection	Chemical safety goggles or a face shield.[5]
Hand Protection	Protective gloves (e.g., nitrile rubber).[5]
Skin and Body Protection	Protective clothing, such as a lab coat. Protective boots may be required depending on the scale of handling.[5]
Respiratory Protection	A dust respirator should be used, especially when handling the powder form.[5]

Engineering Controls

To minimize inhalation exposure, **N-Phenylsuccinimide** should be handled in a well-ventilated area.^[1] The use of a local exhaust ventilation system or a chemical fume hood is strongly recommended, particularly when generating dust or aerosols.^[5] Safety showers and eye wash stations should be readily accessible in the laboratory.^[5]

Handling and Storage

- **Handling:** Avoid contact with skin, eyes, and clothing.^[1] Prevent the dispersion of dust.^[1] Wash hands and face thoroughly after handling.^[1]
- **Storage:** Keep the container tightly closed and store in a refrigerator.^[5] The compound is heat-sensitive and should be stored away from incompatible materials, such as oxidizing agents.^[5]

First Aid Measures

In the event of exposure to **N-Phenylsuccinimide**, the following first aid procedures should be followed immediately.

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Seek medical advice if you feel unwell. ^[1]
Skin Contact	Remove all contaminated clothing immediately. Wash the affected area gently with plenty of soap and water. If skin irritation occurs, seek medical advice. ^[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice. ^[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Seek medical advice if you feel unwell. ^[6]

Accidental Release Measures

In case of a spill, use personal protective equipment and control the leakage area.^[5] Sweep up the spilled solid material, taking care not to disperse dust, and collect it into an airtight container for disposal.^[1] Prevent the product from entering drains.^[1] Dispose of the waste in accordance with appropriate laws and regulations.^[5]

Experimental Protocol: Microwave-Assisted Synthesis of N-Phenylsuccinimide

This section details a microwave-assisted synthesis of **N-Phenylsuccinimide**, a method that significantly reduces reaction time compared to traditional heating.

Materials and Equipment

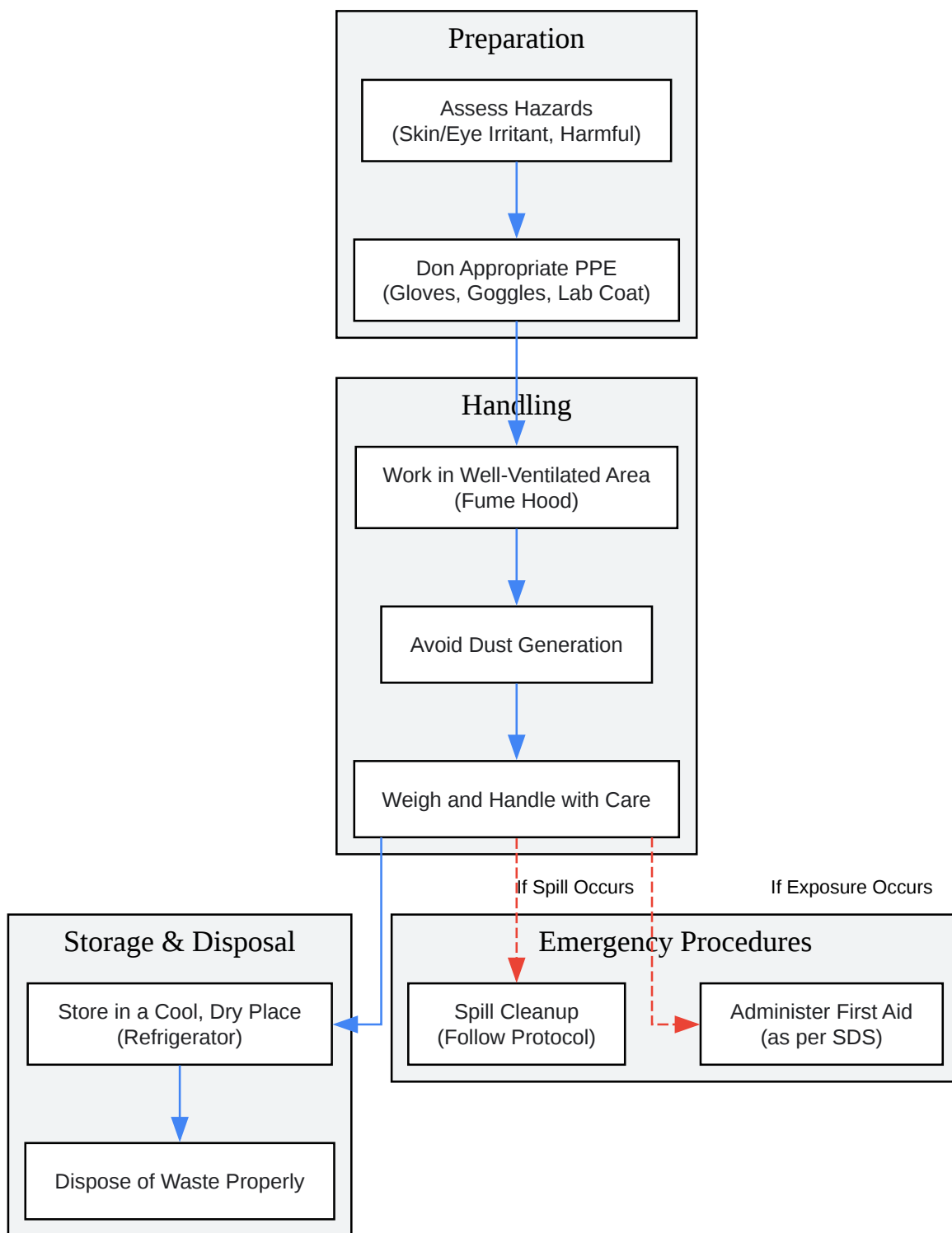
- Aniline (1 mL)
- Succinic anhydride (1.3 g)
- 25 mL Erlenmeyer flask
- Glass stirring rod
- Domestic microwave oven
- 95% Ethanol (for recrystallization)
- Wooden stick
- Steam bath
- Ice bath
- Filtration apparatus

Procedure

- **Reaction Setup:** In a pre-weighed 25 mL Erlenmeyer flask, combine 1 mL of aniline and 1.3 g of succinic anhydride.
- **Mixing:** Thoroughly mix the reactants using a glass stirring rod.
- **Microwave Irradiation:** Place the flask in a domestic microwave oven and heat for four minutes.
- **Cooling and Crude Product Isolation:** Carefully remove the flask from the microwave and allow it to cool to room temperature. Weigh the flask to determine the crude weight of the product.
- **Recrystallization:** Add 10 mL of 95% ethanol and a wooden stick to the flask containing the crude product.
- **Dissolution:** Gently heat the mixture on a steam bath until all the solid dissolves.
- **Crystallization:** Once dissolved, remove the flask from the steam bath and allow it to cool slowly to room temperature to facilitate recrystallization. After reaching room temperature, place the flask in an ice bath to maximize crystal formation.
- **Product Filtration and Drying:** Collect the purified crystals by filtration. Rinse the crystals with a small amount of ice-cold 95% ethanol. Allow the product to air dry completely.

Visualizations

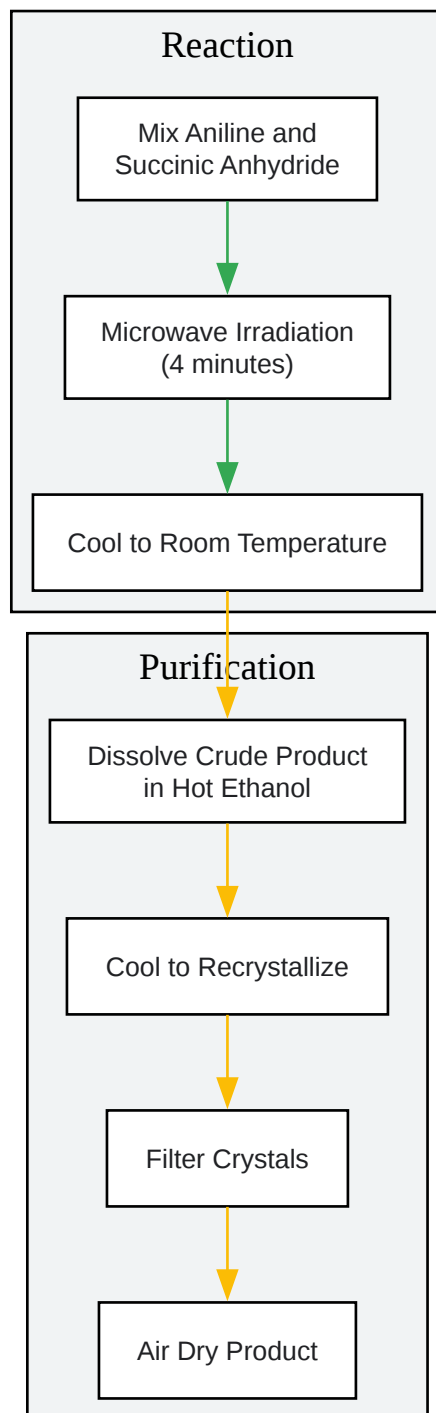
Logical Workflow for Safe Handling of N-Phenylsuccinimide



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Caption: Workflow for the safe handling of **N-Phenylsuccinimide**.

Experimental Workflow for N-Phenylsuccinimide Synthesis



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Caption: Experimental workflow for the synthesis of **N-Phenylsuccinimide**.

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